

Application Note: Analytical Characterization of 3-Iodo-1-methyl-1H-indazol-4-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Iodo-1-methyl-1H-indazol-4-ol

CAS No.: 1823931-40-3

Cat. No.: B11850530

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Abstract

This protocol details the physicochemical and chromatographic characterization of **3-Iodo-1-methyl-1H-indazol-4-ol**, a critical intermediate in the synthesis of kinase inhibitors and heterocyclic pharmaceuticals.^[1] The presence of the C3-iodine and C4-hydroxyl groups provides dual handles for Suzuki-Miyaura coupling and etherification, respectively.^[1] However, these functionalities, combined with the N1/N2-methylation regioisomerism inherent to indazoles, present unique analytical challenges. This guide establishes a validated workflow using UHPLC-UV-MS, NMR (NOESY), and FT-IR to ensure structural integrity and isomeric purity (>98%).

Introduction & Critical Quality Attributes (CQAs)

The synthesis of 1-methyl-indazoles often yields the thermodynamically favored N1-isomer alongside the kinetic N2-isomer.^[1] For **3-Iodo-1-methyl-1H-indazol-4-ol**, distinguishing these isomers is paramount as they exhibit vastly different biological activities and reactivities in downstream coupling.

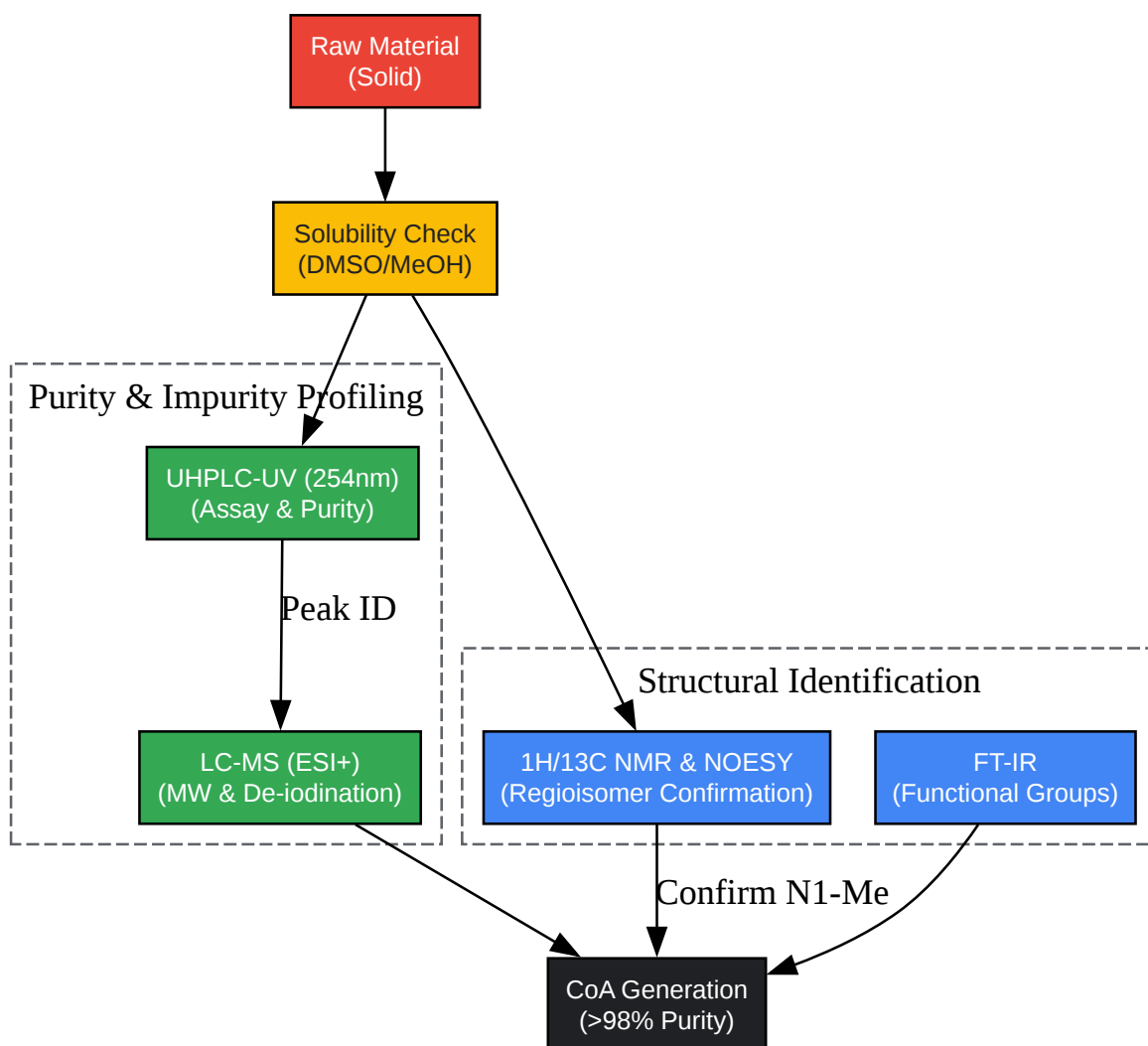
Key Analytical Challenges:

- Regioisomer Separation: Differentiating 1-methyl (target) from 2-methyl (impurity).[\[1\]](#)
- De-iodination: Monitoring the loss of iodine (m/z 127) due to photolytic instability.
- Oxidation: The 4-hydroxy group is susceptible to oxidation to quinone-like species under basic stress.[\[1\]](#)

Chemical Structure & Properties

Property	Value	Note
Formula	C ₈ H ₇ IN ₂ O	
MW	274.06 g/mol	Monoisotopic Mass: 273.96
LogP (Pred)	~2.1	Moderate lipophilicity
pKa (OH)	~9.5	Phenolic acidity
pKa (N)	~1.5	Weakly basic (indazole N2)

Analytical Workflow Visualization



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Caption: Integrated analytical workflow ensuring structural confirmation (NMR) and purity assessment (LC-MS).

Method 1: UHPLC-UV-MS Purity Assay

Objective: Quantify purity and separate the N1-methyl target from the N2-methyl impurity.[1]

Rationale

Standard C18 columns often fail to fully resolve N1/N2 indazole isomers due to their similar hydrophobicity. We recommend a Phenyl-Hexyl stationary phase, which utilizes

interactions to discriminate between the electron-rich systems of the isomers.[1]

Protocol Parameters

Parameter	Setting
System	Agilent 1290 Infinity II or Waters ACQUITY UPLC
Column	Acquity UPLC CSH Phenyl-Hexyl, 1.7 μ m, 2.1 x 100 mm
Mobile Phase A	Water + 0.1% Formic Acid (FA)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid (FA)
Flow Rate	0.4 mL/min
Column Temp	40 °C
Injection Vol	2.0 μ L
Detection	UV @ 254 nm (primary), 220 nm; MS (ESI+)

Gradient Table

Time (min)	%A	%B	Curve
0.0	95	5	Initial
1.0	95	5	Hold
8.0	5	95	Linear
10.0	5	95	Wash
10.1	95	5	Re-equilibration
12.0	95	5	End

System Suitability Criteria

- Resolution (Rs): > 2.0 between N1-Me (Target) and N2-Me (Impurity).

- Note: N2-Me typically elutes after N1-Me on Phenyl-Hexyl phases due to different dipole alignments.[1]
- Tailing Factor: 0.8 – 1.2.
- Precision (n=6): RSD < 1.0% for retention time and area.

Method 2: Structural Elucidation (NMR)

Objective: Unequivocal assignment of the N-methylation site.

Rationale

Mass spectrometry cannot easily distinguish regioisomers (same mass). NOESY (Nuclear Overhauser Effect Spectroscopy) is the gold standard. In 1-methyl indazoles, the N-Methyl protons show a spatial correlation (NOE) to the proton at position C7.[1] In 2-methyl indazoles, the N-Methyl protons correlate to H3 (if present).[1] Since C3 is iodinated here, the presence of an NOE to H7 confirms the N1-isomer.

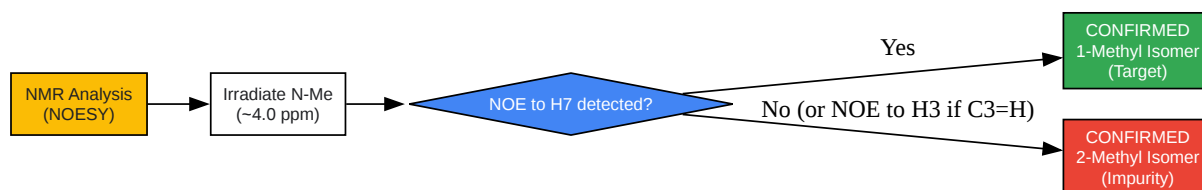
Protocol

- Solvent: DMSO-d₆ (preferred for solubility of hydroxylated aromatics).[1]
- Concentration: 10 mg/mL.
- Experiments: ¹H, ¹³C, NOESY.

Expected Chemical Shifts (δ ppm in DMSO-d₆)[1][4]

- 4-OH: ~10.2 (broad singlet, exchangeable).
- N-CH₃: ~4.05 (singlet).[1] Note: N2-Me usually shifts downfield to ~4.20.
- Aromatic H7: ~7.2 (doublet).
- Aromatic H5/H6: ~6.8 - 7.5 (multiplet pattern).[1]
- C3-I: No proton, but affects C13 shift of C3 (typically ~80-90 ppm, shielded by heavy atom effect).

Regioisomer Logic Diagram



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Caption: Decision tree for confirming N1-methylation via NOESY NMR experiments.

Method 3: Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and screen for de-iodination.[1]

Parameters

- Ionization: ESI Positive Mode.
- Source Temp: 350 °C (Avoid excessive heat to prevent thermal de-iodination).
- Capillary Voltage: 3.5 kV.

Diagnostic Ions

m/z (ESI+)	Assignment	Interpretation
274.97	$[M+H]^+$	Parent Ion (Target).[1]
296.95	$[M+Na]^+$	Sodium Adduct.
148.06	$[M-I+H]^+$	De-iodinated impurity. Indicates photolytic degradation.[1]
316.00	$[M+Acetyl]^+$	Acetylated artifact (if using Acetic Acid).

Sample Preparation Protocol

A. Stock Solution Preparation

- Weigh 10.0 mg of **3-Iodo-1-methyl-1H-indazol-4-ol** into a 10 mL amber volumetric flask (protect from light).
- Add 5 mL of HPLC-grade DMSO. Sonicate for 5 minutes until fully dissolved.
- Make up to volume with DMSO. (Conc: 1.0 mg/mL).

B. Working Standard (for HPLC)

- Transfer 100 μ L of Stock Solution to a 1.5 mL amber vial.
- Dilute with 900 μ L of Water/Acetonitrile (50:50).
- Vortex mix. Final concentration: 0.1 mg/mL.
- Note: If precipitation occurs, increase Acetonitrile ratio to 70:30.

References

- Synthesis and Functionalization of Indazoles
 - Title: "Regioselective synthesis of 1-methyl- and 2-methylindazoles."
 - Source: Journal of Organic Chemistry.
 - Context: Defines the thermodynamic preference for N1-methylation and separ
- Analytical Method for Indazole Isomers
 - Title: "Separation of 1-methyl and 2-methyl indazole regioisomers by HPLC."
 - Source: SIELC Technologies Applic
 - Context: Validates the use of reverse-phase chromatography for separ
- NMR Characterization of Indazoles
 - Title: "¹H and ¹³C NMR assignment of indazole deriv
 - Source: Magnetic Resonance in Chemistry.
 - Context: Provides reference chemical shifts for N-methyl and C-iodo substitutions.

- Compound Data Source
 - Title: "3-Iodo-1-methyl-1H-indazol-4-ol Product Inform
 - Source:BLD Pharm.
 - Context: Commercial specifications and basic physical data.[2]

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Sources

- 1. 52088-10-5|3-Iodo-1-methyl-1H-indazole|BLD Pharm [bldpharm.com]
- 2. rjpbcs.com [rjpbcs.com]
- To cite this document: BenchChem. [Application Note: Analytical Characterization of 3-Iodo-1-methyl-1H-indazol-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11850530/docs#application-note-analytical-characterization-of-3-iodo-1-methyl-1h-indazol-4-ol\]](https://www.benchchem.com/product/b11850530/docs#application-note-analytical-characterization-of-3-iodo-1-methyl-1h-indazol-4-ol)

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